

Commercial 2,5-Dibromonicotinaldehyde: A Technical Guide to Suppliers and Purity Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dibromonicotinaldehyde

Cat. No.: B1277652

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development and organic synthesis, the quality of starting materials is paramount. **2,5-Dibromonicotinaldehyde** is a key building block in the synthesis of various pharmaceutical and agrochemical compounds. This technical guide provides an in-depth overview of commercially available **2,5-Dibromonicotinaldehyde**, focusing on common suppliers, purity specifications, and detailed experimental protocols for quality assessment and purification.

Commercial Availability and Purity

2,5-Dibromonicotinaldehyde is available from a range of chemical suppliers. The purity of the commercially available material typically exceeds 95%, with many suppliers offering grades of 97% or higher. It is crucial for researchers to obtain a Certificate of Analysis (CoA) from the supplier for each batch. The CoA provides lot-specific information on the purity, typically determined by High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy, and identifies any significant impurities.

Below is a summary of representative data for commercially available **2,5-Dibromonicotinaldehyde**. Please note that catalog numbers and exact purity specifications are subject to change and should be verified with the respective suppliers.

Supplier	Typical Purity	Analytical Method
Sigma-Aldrich	≥97%	HPLC, NMR
TCI Chemicals	>98%	GC
Combi-Blocks	95-98%	NMR
Oakwood Chemical	≥96%	HPLC
Alfa Aesar	97%	NMR

Experimental Protocols

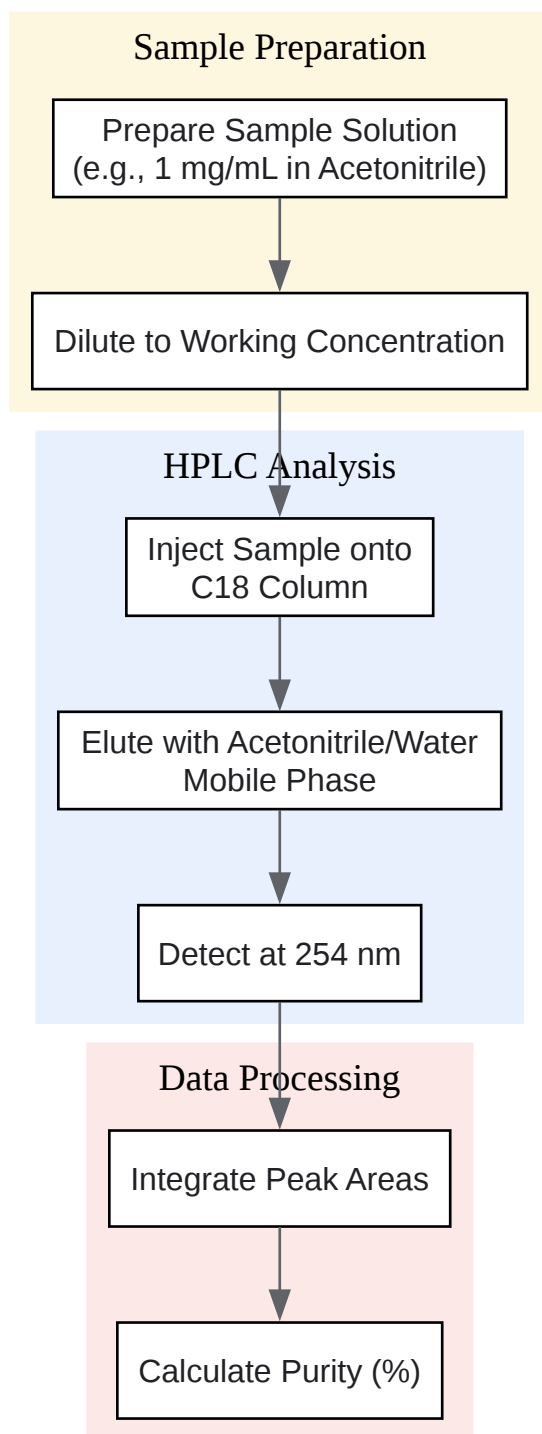
Purification by Recrystallization

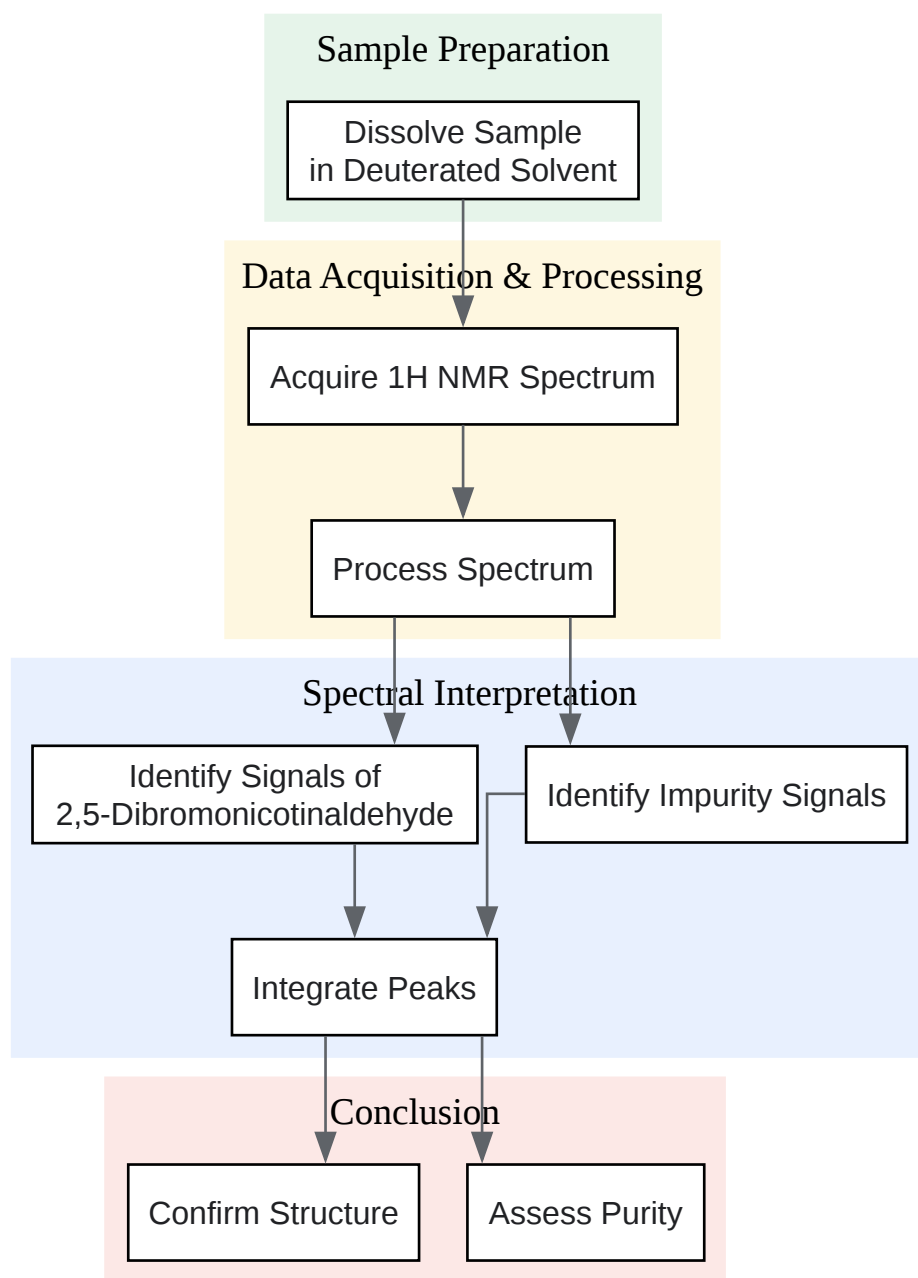
Recrystallization is a standard and effective method for purifying solid organic compounds like **2,5-Dibromonicotinaldehyde**. The choice of solvent is critical and should be determined by preliminary solubility tests. For brominated aromatic compounds, common solvents include ethanol, methanol, ethyl acetate, and hexane, or mixtures thereof.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Proposed Recrystallization Protocol:

- **Solvent Selection:** Perform small-scale solubility tests to identify a suitable solvent or solvent system. A good solvent will dissolve the compound when hot but sparingly when cold. A mixture of ethanol and water or ethyl acetate and hexanes is often a good starting point for pyridine derivatives.[\[1\]](#)[\[3\]](#)
- **Dissolution:** In an Erlenmeyer flask, dissolve the crude **2,5-Dibromonicotinaldehyde** in a minimal amount of the hot recrystallization solvent.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and briefly heat the solution at its boiling point.
- **Hot Filtration:** If charcoal was used, or if insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the hot, clear filtrate to cool slowly to room temperature. Subsequently, cool the flask in an ice bath to maximize crystal formation.

- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals under vacuum to remove residual solvent.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Commercial 2,5-Dibromonicotinaldehyde: A Technical Guide to Suppliers and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277652#chemical-suppliers-and-purity-of-commercial-2-5-dibromonicotinaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com